

Uncargenin C: A Technical Overview of its Chemical Properties and Biological Activity

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Compound of Interest

Compound Name: *Uncargenin C*

Cat. No.: *B1180840*

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Introduction

Uncargenin C is a naturally occurring triterpenoid that has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and known biological functions, with a focus on its inhibitory effects on the TNF- α -induced NF- κ B signaling pathway. Detailed experimental protocols and quantitative data are presented to support further research and development efforts.

Chemical Structure and Properties

Uncargenin C is a pentacyclic triterpenoid with the molecular formula $C_{30}H_{48}O_5$. Its chemical identity is definitively established by its CAS Registry Number, 152243-70-4.^[1] The systematic IUPAC name for **Uncargenin C** is 8,10-dihydroxy-9-(hydroxymethyl)-2,2,6a,6b,9,12a-hexamethyl-1,3,4,5,6,6a,7,8,8a,10,11,12,13,14b-tetradecahydronicene-4a-carboxylic acid.

Chemical Structure:

Caption: Workflow for determining the IC_{50} of **Uncargenin C** on NF- κ B activation.

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References

- 1. medchemexpress.com [medchemexpress.com]
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